

commercial availability of Acrylonitrile-2-d

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Compound of Interest

Compound Name: Acrylonitrile-2-d

CAS No.: 4635-82-9

Cat. No.: B1340572

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Technical Specifications & Characterization

Researchers must differentiate between the various deuterated forms of acrylonitrile to ensure experimental validity. The 2-d variant is distinct from the more common d3 (perdeuterated) form.

Table 1: Physicochemical Profile of **Acrylonitrile-2-d**

| Feature | Specification | Notes |
|------------------|---------------------|--|
| Chemical Formula | | One deuterium at C2 (-position).[1] |
| CAS Number | 4635-82-9 | Distinct from d3 (CAS 53807-26-4) and d0 (CAS 107-13-1). |
| Molecular Weight | 54.07 g/mol | +1.01 Da shift vs. standard acrylonitrile. |
| Isotopic Purity | Typically atom D | Critical for quantitative NMR and KIE studies. |
| Chemical Purity | | Often contains stabilizers. |
| Stabilizer | MEHQ (35-45 ppm) | Crucial: Prevents spontaneous polymerization. |
| Boiling Point | 77.3 °C | Similar to non-deuterated form; volatile. |
| Appearance | Colorless Liquid | Yellowing indicates oxidation or polymerization. |

Commercial Availability & Sourcing Landscape

Acrylonitrile-2-d is a catalog item for specialized isotope manufacturers but is often a lead-time item for general chemical distributors.

Supply Chain Dynamics:

- **Primary Manufacturers:** Companies like Cambridge Isotope Laboratories (CIL), CDN Isotopes, and BOC Sciences often synthesize this on-demand or hold small stocks.
- **Distributors:** Sigma-Aldrich (Merck) and Santa Cruz Biotechnology (SCBT) frequently list the product but may source it from primary isotope labs, resulting in longer lead times (2–4 weeks).

- **Cost Implications:** Due to the specificity of the labeling (requiring controlled synthesis to avoid scrambling), the 2-d variant is significantly more expensive per gram than Acrylonitrile-d3.

Table 2: Major Commercial Sources (Verified Listings)

| Supplier | Catalog/Ref ID | Pack Size | Availability Status |
|--------------------|----------------|-----------|---------------------------------------|
| Santa Cruz Biotech | sc-257049 | 1 g, 5 g | Stock (US); Lead time (Global) |
| BOC Sciences | 4635-82-9 | Custom | Inquiry-based (Synthesis on demand) |
| CDN Isotopes | D-5621 | 1 g, 5 g | Stock (Canada/US) |
| Sigma-Aldrich | Varies | Varies | Often Cross-referenced to CIL/Supelco |

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Procurement Tip: Always request a Certificate of Analysis (CoA) confirming isotopic enrichment specifically at the C2 position. Low-quality batches may show "scrambling" (D migration to C3), which invalidates mechanistic studies.

Synthesis & Manufacturing Context

Understanding the synthesis explains the cost and purity constraints. Unlike Acrylonitrile-d3, which can be made from fully deuterated precursors (like

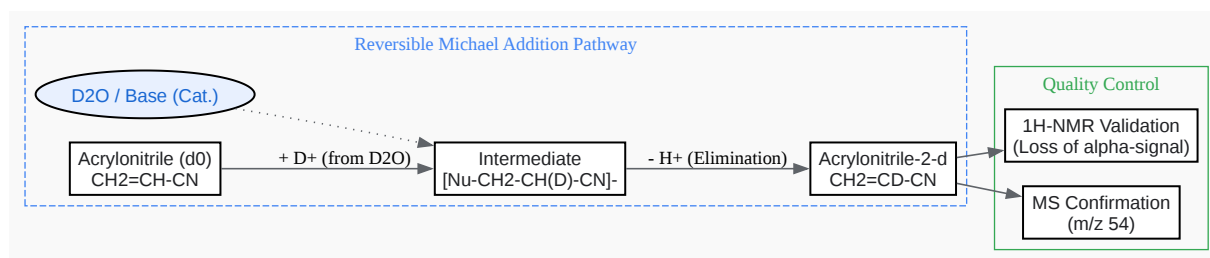
ammoxidation), **Acrylonitrile-2-d** requires site-selective labeling.

Dominant Synthesis Route: Catalytic Exchange The most common laboratory and commercial route utilizes the acidity of the

-proton (activated by the cyano group) in an addition-elimination cycle.

Mechanism:

- Michael Addition: A deuterated base/solvent (e.g., with a catalyst like DABCO) performs a reversible Michael addition to the double bond.
- H/D Exchange: The transient intermediate allows proton exchange.
- Elimination: The catalyst is eliminated, reforming the double bond with Deuterium trapped at the α -position.



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Figure 1: Catalytic exchange mechanism for the selective production of **Acrylonitrile-2-d**. The process relies on the reversible addition of deuterated nucleophiles.

Applications in R&D

The commercial value of **Acrylonitrile-2-d** is driven by three specific research applications where site-specificity is non-negotiable.

A. Deuterium Kinetic Isotope Effects (DKIE)

- Usage: Determining the rate-determining step in polymerization or metabolic oxidation.
- Logic: If the breaking of the bond is rate-limiting, substituting H with D (**Acrylonitrile-2-d**) will significantly reduce the reaction rate ().
- Example: In cytochrome P450 oxidation studies, 2-d labeling helps identify if the initial oxidation occurs at the double bond (epoxidation) or via hydrogen abstraction.

B. Polymerization Termination Studies

- Usage: Probing the mechanism of chain termination in radical polymerization.
- Protocol: Copolymerization of **Acrylonitrile-2-d** with styrene.[2]
- Analysis: NMR analysis of the resulting polymer backbone allows researchers to distinguish between termination by combination (coupling of two radicals) vs. disproportionation (transfer of a hydrogen/deuterium). The presence or absence of D at specific backbone linkages acts as a tracer.

C. Metabolic Stability (Deuterium Switch)

- Usage: Drug candidates containing nitrile moieties.
- Logic: Replacing metabolic "soft spots" (labile H atoms) with D to extend half-life. **Acrylonitrile-2-d** serves as a building block to introduce this motif into larger pharmacophores via conjugate addition.

Handling, Stability & Safety Protocols

Acrylonitrile-2-d shares the extreme toxicity profile of the parent compound but adds the complexity of isotopic cost.

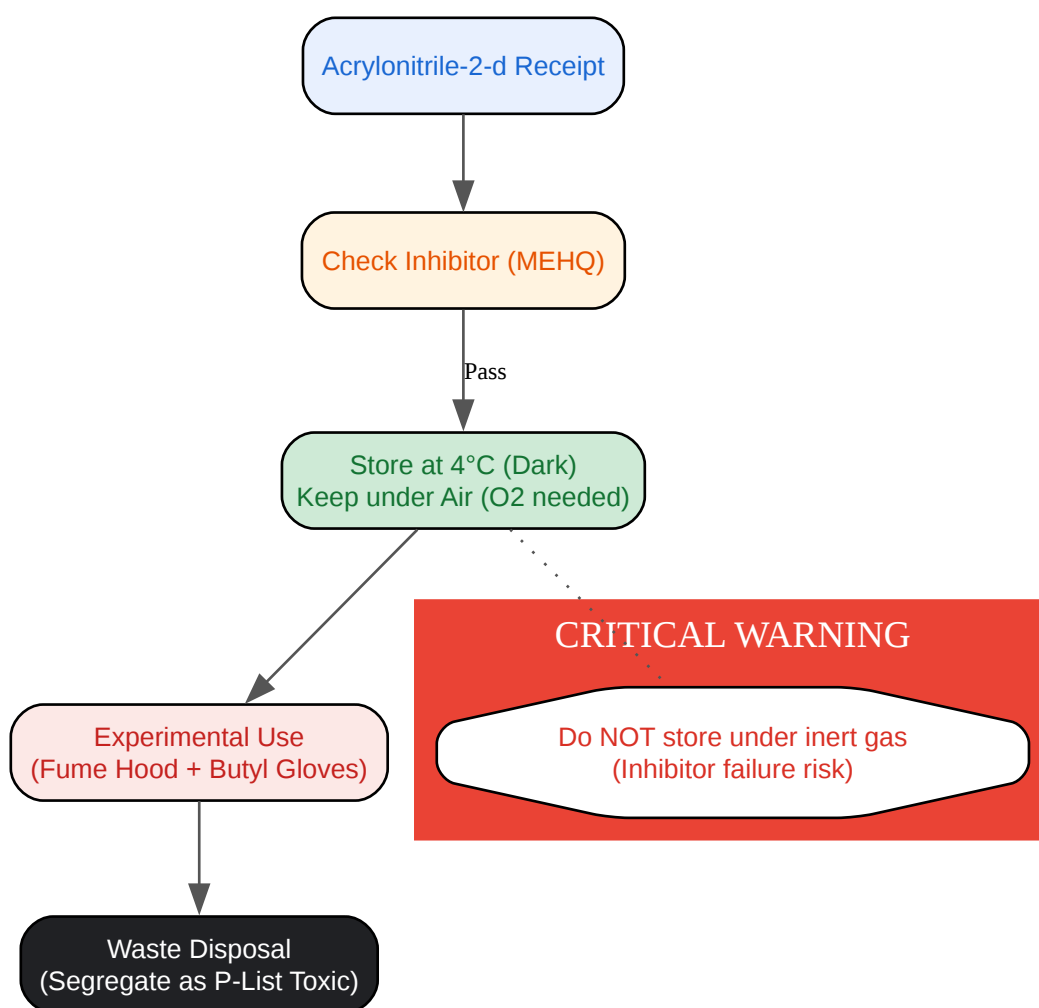
Protocol 1: Storage & Stabilization

- Inhibitor: Must contain 35-45 ppm MEHQ (Monomethyl ether hydroquinone).

- Temperature: Store at 2–8°C. Do not freeze (freezing may separate the inhibitor, leading to polymerization upon thawing).
- Atmosphere: Store under air, not pure nitrogen. MEHQ requires dissolved oxygen to function as an inhibitor.

Protocol 2: Safe Handling Workflow

- Containment: Always handle in a certified chemical fume hood.
- PPE: Butyl rubber gloves are required (nitrile gloves offer poor protection against acrylonitrile permeation).
- Quenching: In case of spill, treat with 10% aqueous NaOH (hydrolyzes nitrile to carboxylate) or bleach (oxidizes).



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Figure 2: Mandatory safety and storage workflow to prevent polymerization and exposure.

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- To cite this document: BenchChem. [commercial availability of Acrylonitrile-2-d]. BenchChem, [2026]. [Online PDF]. Available at:

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